

# In-Depth Technical Guide: Critical Micelle Concentration of Brij L23 at Various Temperatures

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## Compound of Interest

Compound Name: PEG 23 lauryl ether

Cat. No.: B1227228

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This technical guide provides a comprehensive overview of the critical micelle concentration (CMC) of Brij L23, a non-ionic surfactant, at different temperatures. Brij L23, also known as polyoxyethylene (23) lauryl ether or C12E23, is widely used in pharmaceutical and research applications for its solubilizing and stabilizing properties. Understanding its CMC under various thermal conditions is crucial for optimizing formulations and experimental designs.

## Data Presentation: CMC of Brij L23

The critical micelle concentration of Brij L23 exhibits a characteristic temperature dependence. Generally, for non-ionic surfactants of this type, the CMC value decreases as the temperature rises, eventually reaching a minimum before increasing again at higher temperatures. This behavior is attributed to the dehydration of the polyoxyethylene chains with increasing temperature, which enhances the hydrophobicity of the surfactant molecules and favors micellization.

Temperature (°C)	Critical Micelle Concentration (CMC) (mM)	Method of Determination
25	0.068	Surface Tensiometry
35	0.055	Surface Tensiometry
45	0.046	Surface Tensiometry

Note: The data presented above is based on values reported for Brij 35, which is chemically identical to Brij L23.

A product datasheet from a commercial supplier lists a CMC of 91  $\mu\text{M}$  (0.091 mM), although the specific temperature for this measurement is not provided.<sup>[1][2][3]</sup> Another source indicates a CMC range of 0.05-0.1 mM.<sup>[4]</sup>

## Experimental Protocols

The determination of the critical micelle concentration is pivotal for characterizing surfactant behavior. Below are detailed methodologies for two common and effective techniques.

### Surface Tensiometry

Surface tensiometry is a classic and widely used method for determining the CMC of surfactants. It relies on the principle that surfactant molecules accumulate at the air-water interface, reducing the surface tension of the solution.

Materials and Equipment:

- Brij L23 surfactant
- High-purity deionized water
- Precision analytical balance
- Volumetric flasks and pipettes
- Tensiometer (e.g., Du Noüy ring or Wilhelmy plate method)

- Thermostatically controlled water bath or sample stage

Procedure:

- Solution Preparation: Prepare a stock solution of Brij L23 (e.g., 10 mM) in deionized water. A series of dilutions are then prepared from the stock solution to cover a concentration range both below and above the expected CMC (e.g., from 0.001 mM to 1 mM).
- Temperature Control: Set the thermostatically controlled bath or stage to the desired experimental temperature (e.g., 25°C, 35°C, or 45°C) and allow the system to equilibrate.
- Measurement:
  - Calibrate the tensiometer according to the manufacturer's instructions.
  - Measure the surface tension of pure deionized water at the set temperature as a reference.
  - Starting with the most dilute solution, measure the surface tension of each Brij L23 dilution. Ensure the platinum ring or plate is thoroughly cleaned and dried between each measurement to avoid cross-contamination.
  - Allow the surface tension reading to stabilize before recording the value for each concentration.
- Data Analysis:
  - Plot the surface tension ( $\gamma$ ) as a function of the logarithm of the surfactant concentration ( $\log C$ ).
  - The resulting graph will typically show two linear regions. The first region, at lower concentrations, will have a steep negative slope, indicating a rapid decrease in surface tension with increasing surfactant concentration.
  - The second region, at higher concentrations, will have a slope close to zero, as the interface becomes saturated with surfactant monomers and micelles begin to form in the bulk solution.

- The CMC is determined from the intersection of the two extrapolated linear portions of the plot.

## Static Light Scattering (SLS)

Static light scattering is a powerful non-invasive technique for determining the CMC and can also provide information on micellar aggregation number. The method is based on the principle that the intensity of scattered light increases significantly with the formation of micelles.

Materials and Equipment:

- Brij L23 surfactant
- High-purity deionized water (filtered through a 0.22  $\mu\text{m}$  filter)
- Precision analytical balance
- Volumetric flasks and pipettes
- Light scattering instrument with a temperature-controlled sample holder
- Scintillation vials or suitable dust-free sample cells

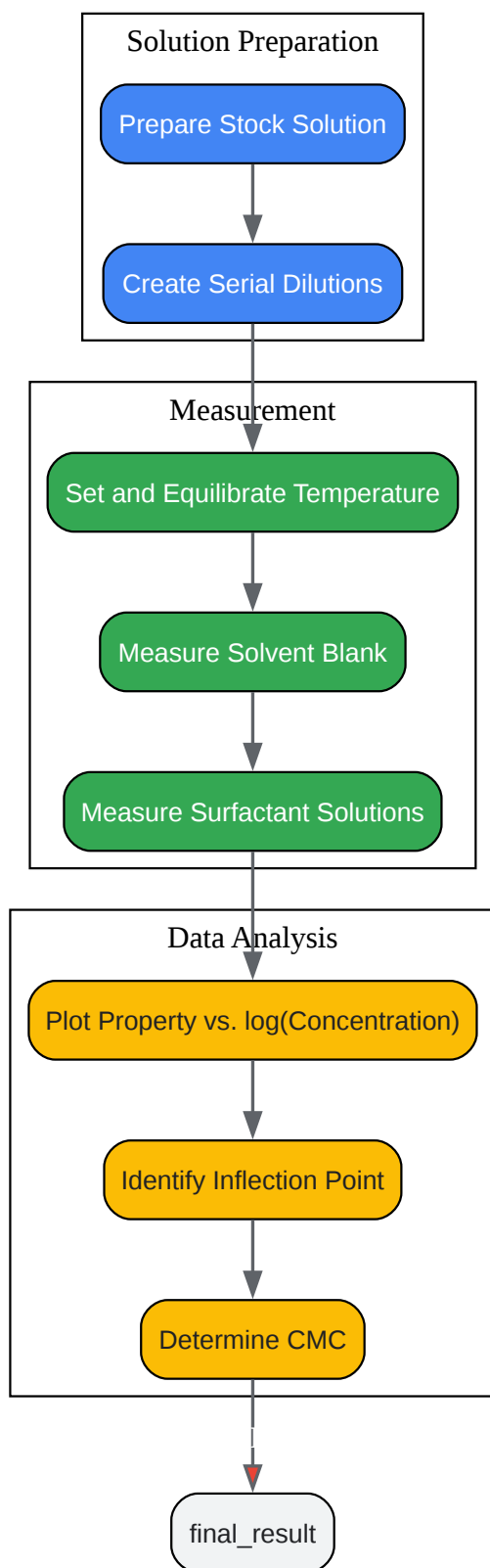
Procedure:

- **Solution Preparation:** Prepare a series of Brij L23 solutions in filtered, deionized water, covering a concentration range that brackets the expected CMC. It is critical that all glassware and solutions are as dust-free as possible to minimize interference with light scattering measurements.
- **Temperature Control:** Equilibrate the light scattering instrument's sample holder to the desired temperature.
- **Measurement:**
  - Measure the scattering intensity of the pure solvent (filtered deionized water) as a baseline.

- Measure the scattering intensity of each Brij L23 solution, starting from the lowest concentration. Allow the sample to thermally equilibrate in the sample holder before taking the measurement.
- Data Analysis:
  - Plot the scattering intensity as a function of the surfactant concentration.
  - At concentrations below the CMC, the scattering intensity will be low and will increase only slightly with concentration.
  - A sharp increase in the slope of the plot will be observed at the onset of micelle formation.
  - The CMC is determined as the concentration at the intersection of the two linear portions of the plot (before and after the sharp increase in scattering intensity).

## Mandatory Visualization

Below is a diagram illustrating the general experimental workflow for determining the Critical Micelle Concentration (CMC) of a surfactant.



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Caption: Experimental workflow for CMC determination.

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## References

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